

Application Notes and Protocols for Laser Cooling of Krypton-78

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Compound of Interest

Compound Name: *Krypton-78*
CAS No.: *33580-79-9*
Cat. No.: *B8821159*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the laser cooling and trapping of the stable isotope **Krypton-78** (^{78}Kr). This technology is pivotal for a range of applications, including fundamental physics research, precision measurements, and potentially in advanced analytical techniques relevant to drug development through isotopic analysis.

Introduction

Laser cooling is a technique that uses laser light to reduce the kinetic energy of atoms, thereby cooling them to temperatures near absolute zero. For **Krypton-78**, this process involves cooling atoms in their metastable state. As an even isotope, ^{78}Kr possesses no nuclear spin, which simplifies the laser cooling process by eliminating the need for a repumping laser to address hyperfine splitting. The primary cooling transition for metastable krypton is the $5s[3/2]_2 \rightarrow 5p[5/2]_3$ transition at approximately 811.5 nm.

Experimental Setup

The experimental apparatus for laser cooling of ^{78}Kr consists of several key components, beginning with the generation of a metastable atomic beam, followed by slowing of the atoms, and finally, trapping and cooling in a magneto-optical trap (MOT).

A typical experimental setup includes:

- **Metastable Krypton Source:** A radio-frequency (RF) driven discharge source is used to excite krypton atoms to the metastable $5s[3/2]_2$ state. The source is often cooled with liquid nitrogen to produce a slower atomic beam, which improves the efficiency of subsequent cooling stages.
- **Zeeman Slower:** A Zeeman slower is employed to decelerate the atomic beam. It uses a spatially varying magnetic field to keep the atoms in resonance with a counter-propagating laser beam as they slow down.
- **Magneto-Optical Trap (MOT):** The heart of the experiment is the MOT, which consists of three pairs of counter-propagating laser beams intersecting at the center of a quadrupole magnetic field. This configuration provides both cooling and spatial confinement of the atoms.
- **Laser System:** A tunable diode laser system is required to generate the cooling light at approximately 811.5 nm. The laser frequency must be precisely controlled and stabilized.
- **Vacuum System:** The entire process is conducted in an ultra-high vacuum (UHV) environment to minimize collisions with background gas, which can heat and eject the trapped atoms.
- **Diagnostics:** A sensitive camera (e.g., CCD or EMCCD) is used to image the fluorescence from the trapped atoms, allowing for characterization of the atom cloud.

Quantitative Data

The following tables summarize the key atomic properties of **Krypton-78** and typical experimental parameters for its laser cooling.

Table 1: Atomic Properties of **Krypton-78**

Property	Value	Reference
Atomic Mass	77.9203648 u	[1]
Natural Abundance	0.355%	[2]
Nuclear Spin (I)	0	[1]
Ground State Configuration	[Ar] 3d ¹⁰ 4s ² 4p ⁶	
Metastable State for Cooling	5s[3/2] ₂	[3]
Cooling Transition	5s[3/2] ₂ → 5p[5/2] ₃	[3]
Wavelength (λ)	~811.5 nm	[2]
Isotope Shift (⁷⁸ Kr - ⁸⁶ Kr)	~ +210 MHz	[4][5]

Table 2: Experimental Parameters for ⁷⁸Kr Laser Cooling

Parameter	Typical Value/Range
Cooling Laser	
Wavelength	~811.5 nm (tuned to ^{78}Kr resonance)
Linewidth	< 1 MHz
Power (per beam)	10 - 50 mW
Beam Diameter ($1/e^2$)	1 - 2 cm
Detuning (δ)	-1Γ to -3Γ (where Γ is the natural linewidth)
Magneto-Optical Trap (MOT)	
Magnetic Field Gradient	10 - 20 G/cm
Zeeman Slower	
Laser Power	50 - 150 mW
Laser Detuning	-200 to -400 MHz
Source	
RF Discharge Power	10 - 50 W
Temperature	77 K (Liquid Nitrogen Cooled)
Achieved Parameters	
Number of Trapped Atoms	10^4 - 10^6
Cloud Temperature	100 μK - 1 mK

Experimental Protocols

The following protocols outline the key steps for the laser cooling and trapping of **Krypton-78**.

Protocol 1: Generation of Metastable Krypton-78 Beam

- Prepare the Krypton Source: Use a gas mixture with a natural abundance of Krypton or an enriched ^{78}Kr sample.

- **Cool the Discharge Source:** Flow liquid nitrogen through the cooling jacket of the RF discharge source to reduce the thermal velocity of the krypton atoms.
- **Initiate the Discharge:** Apply RF power to the source to create a plasma. This will excite a fraction of the krypton atoms to the $5s[3/2]_2$ metastable state.
- **Form the Atomic Beam:** The metastable atoms will effuse from the source, forming an atomic beam that travels towards the Zeeman slower.

Protocol 2: Zeeman Slowing

- **Align the Zeeman Slower Laser:** Direct a high-power laser beam, counter-propagating to the atomic beam, through the Zeeman slower.
- **Set the Laser Frequency:** Tune the laser to be red-detuned from the $5s[3/2]_2 \rightarrow 5p[5/2]_3$ transition of ^{78}Kr . The exact detuning will depend on the design of the Zeeman slower.
- **Apply the Magnetic Field:** Activate the Zeeman slower coils to generate the spatially varying magnetic field. This field will compensate for the changing Doppler shift as the atoms decelerate.
- **Optimize Slowing:** Monitor the flux of slow atoms at the exit of the Zeeman slower and optimize the laser power, detuning, and magnetic field for maximum flux.

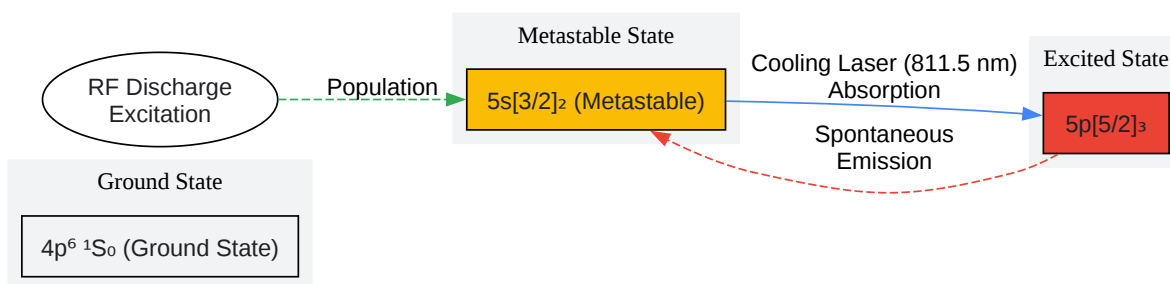
Protocol 3: Magneto-Optical Trapping

- **Prepare the MOT Chamber:** Ensure the MOT chamber is at an ultra-high vacuum ($< 10^{-9}$ Torr).
- **Align the MOT Beams:** Align the three pairs of counter-propagating cooling laser beams to intersect at the center of the quadrupole magnetic field. Ensure the beams are circularly polarized.
- **Set the Cooling Laser Parameters:** Set the power and a red-detuning of approximately 1-3 times the natural linewidth for the MOT beams.
- **Activate the MOT Coils:** Apply current to the anti-Helmholtz coils to generate the quadrupole magnetic field.

- Load the MOT: The slowed atoms from the Zeeman slower will enter the MOT region and be captured and cooled.
- Image the Trapped Atoms: Use a CCD camera to observe the fluorescence from the trapped ^{78}Kr atoms.
- Characterize the Atom Cloud: Measure the number of trapped atoms, the size of the cloud, and the temperature of the atoms. Optimize the MOT parameters (laser power, detuning, magnetic field gradient) to maximize the number of trapped atoms and achieve the lowest temperature.

Visualizations

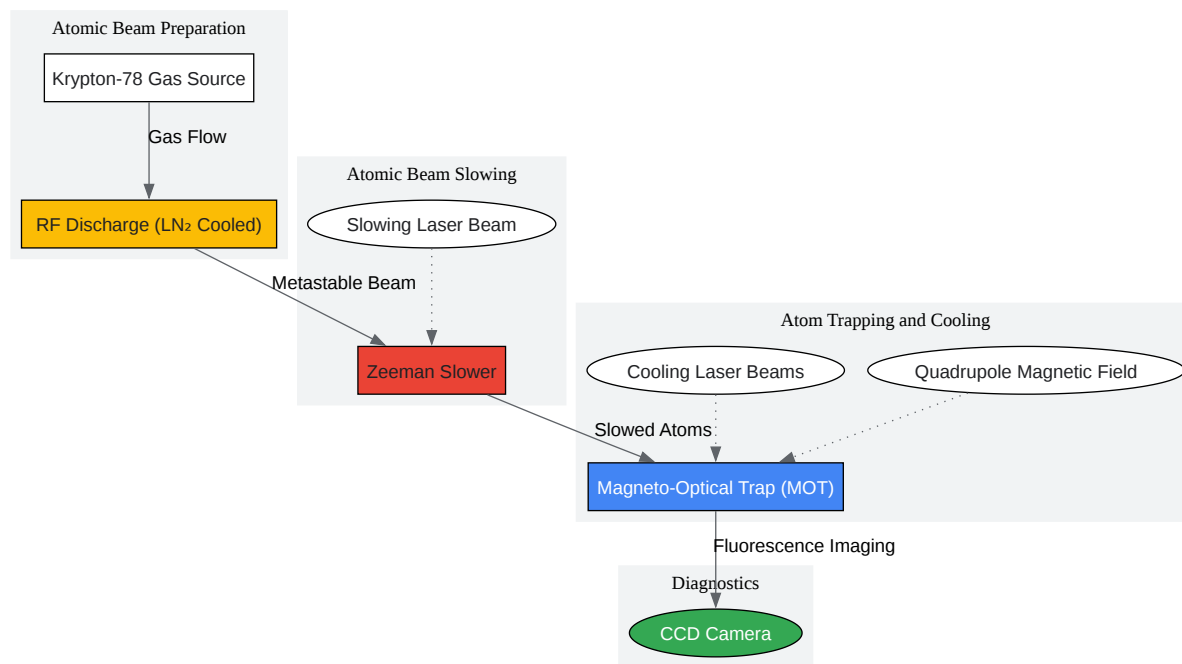
Atomic Energy Level Scheme for Laser Cooling of ^{78}Kr



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Caption: Energy level diagram for ^{78}Kr laser cooling.

Experimental Workflow



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Caption: Workflow for laser cooling and trapping ^{78}Kr .

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